Application Note: High-Resolution NMR Characterization of 3,5-Dimethyl-2-(1E)-propenylpyrazine

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Compound of Interest

Compound Name:	*3,5-Dimethyl-2-(1E)-propenylpyrazine*
CAS No.:	*55138-78-8*
Cat. No.:	*B1147932*

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Executive Summary

This application note details the structural characterization of **3,5-Dimethyl-2-(1E)-propenylpyrazine** using high-field NMR spectroscopy. This compound is a potent flavor constituent (often associated with roasted/nutty notes) and a valuable pharmaceutical intermediate.

The primary analytical challenges addressed in this protocol are:

- Stereochemical Confirmation: Unambiguously distinguishing the (E)- (trans) isomer from the (Z)- (cis) isomer.
- Regioisomer Verification: Differentiating the 3,5-dimethyl substitution pattern from the isomeric 3,6-dimethyl or 2,3-dimethyl analogs.

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- Signal Assignment: Complete assignment of the proton and carbon backbone using 1D and 2D NMR techniques.

Structural Analysis & Strategy

Before acquisition, a theoretical breakdown of the molecule establishes the "evidence" required for confirmation.

The Spin Systems

The molecule consists of three distinct spin systems that must be resolved:

- System A (Aromatic): A single isolated proton on the pyrazine ring (H-6).
- System B (Aliphatic): Two methyl groups attached to the aromatic ring (C3-Me, C5-Me).
- System C (Olefinic Side Chain): An AMX

  system comprising the propenyl chain (

).

Critical Quality Attributes (CQAs)

To validate the structure, the following NMR markers must be observed:

Attribute	NMR Marker	Target Value
(E)-Configuration	Vicinal Coupling	15.0 – 16.0 Hz (vs. 11 Hz for Z)
3,5-Substitution	NOE Correlation	C3-Me H-1' (Strong)
Ring Position	NOE Correlation	C5-Me H-6 (Strong)

Experimental Protocols

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Sample Preparation

Proper sample preparation is critical for resolving the fine coupling constants required to measure

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- Solvent: Chloroform-d (

  , 99.8% D) with 0.03% TMS.

  - Rationale:

    minimizes viscosity (narrower linewidths) compared to DMSO-

    , essential for resolving the olefinic multiplets.

- Concentration: 10–15 mg in 600 µL solvent.

  - Note: Avoid high concentrations (>30 mg) to prevent radiation damping and viscosity broadening.

- Tube: 5mm high-precision NMR tube (camber < 3 µm).

Acquisition Parameters (600 MHz recommended)

Protocol A: Quantitative 1H NMR (1D)

- Pulse Sequence:zg30 (30° excitation)
- Spectral Width: 12 ppm (-1 to 11 ppm)
- Acquisition Time (AQ): 3.0 – 4.0 sec (ensure AQ > 3

  T2*)
- Relaxation Delay (D1): 5.0 sec (ensure D1 + AQ > 5

  T1 for quantitative integration)
- Scans (NS): 16 or 32

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- Temperature: 298 K[1]

Protocol B: 2D NOESY (Stereochemistry & Regiochemistry)

- Pulse Sequence:noesygpphpp (Phase sensitive, gradient selection)
- Mixing Time: 500 ms (Optimal for medium-sized molecules to observe spatial NOE)
- Resolution: 2048 (F2) x 256 (F1) points.

Data Interpretation & Assignment

1H NMR Spectrum Analysis

The following table summarizes the expected chemical shifts and coupling patterns for **3,5-Dimethyl-2-(1E)-propenylpyrazine** in

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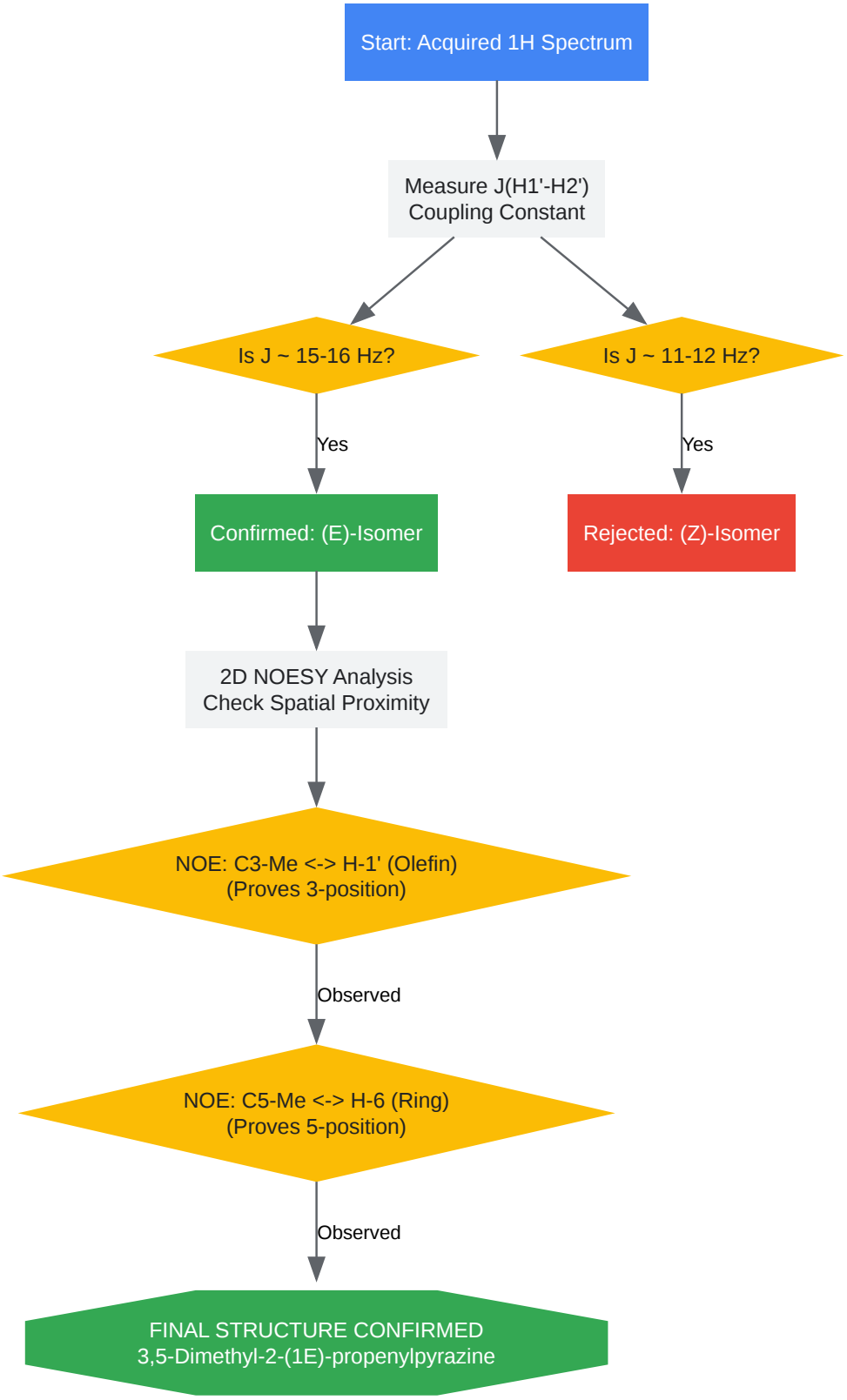
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Position	Type	(ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
H-6	Aromatic	8.15 – 8.25	Singlet (s)	-	Only aromatic proton; deshielded by adjacent N.
H-1'	Olefinic	6.60 – 6.80	Doublet (d)		-proton to ring; large proves (E).
H-2'	Olefinic	6.40 – 6.60	DQ	,	-proton; couples to H-1' and Me-3'.
C3-Me	Methyl	2.50 – 2.55	Singlet (s)	-	Ortho to propenyl; deshielded.
C5-Me	Methyl	2.45 – 2.50	Singlet (s)	-	Meta to propenyl; ortho to H-6.
H-3'	Allylic Me	1.90 – 1.95	Doublet (d)		Terminal methyl of propenyl chain.

Structural Verification Workflow

The following diagram illustrates the logical decision tree used to confirm the structure based on the acquired data.

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Caption: Logic flow for the stereochemical and regiochemical assignment of the target pyrazine derivative.

Mechanistic Insight: The NOESY "Smoking Gun"

Distinguishing 3,5-dimethyl from 3,6-dimethyl is the most common error in pyrazine characterization.

- 3,5-Isomer (Target): The C3-Methyl is sterically crowded against the propenyl group at C2. This proximity results in a strong Nuclear Overhauser Effect (NOE) between the C3-Methyl protons (~2.5 ppm) and the H-1' olefinic proton (~6.7 ppm).
- 3,6-Isomer: The C3-Methyl would still show an NOE to the propenyl group, but the other methyl (at C6) would be adjacent to the ring nitrogen and not have a neighboring ring proton (H-5 would be the proton). In the 3,5-isomer, the C5-Methyl has a strong NOE with the adjacent ring proton H-6.

References

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- The Good Scents Company.2-(1-propenyl)-3,5-dimethylpyrazine Information. [Link]

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